

An In-depth Technical Guide to 2,6-Dimethylphenyl Isothiocyanate

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Compound of Interest

Compound Name: 2,6-Diethylphenyl isothiocyanate

Cat. No.: B1329843

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The information provided herein is for research and informational purposes only.

2,6-Dimethylphenyl isothiocyanate is intended for laboratory research use and not for diagnostic or therapeutic purposes.[1]

Introduction

This technical guide provides a comprehensive overview of 2,6-Dimethylphenyl isothiocyanate (CAS No. 19241-16-8). Isothiocyanates are a class of organosulfur compounds characterized by the $-N=C=S$ functional group.[2] They are known for their high reactivity and are valuable intermediates in the synthesis of a wide range of biologically active heterocyclic compounds and find applications in medicinal chemistry and materials science.[2][3][4] Notably, many isothiocyanates are found in cruciferous vegetables and have been investigated for their antimicrobial and anti-cancer properties.[5][6][7] This document will focus on the chemical properties, synthesis, and potential applications of the 2,6-dimethylphenyl derivative.

It is important to note that while the user requested information on "2,6-Diethylphenyl isothiocyanate," publicly available scientific data predominantly refers to 2,6-Dimethylphenyl isothiocyanate. This guide will proceed with the available information on the dimethyl compound.

Chemical and Physical Properties

2,6-Dimethylphenyl isothiocyanate is a liquid at room temperature and should be stored in a cool place.[8][9] It is sensitive to moisture and hydrolyzes in water.[10]

Property	Value	Source
CAS Number	19241-16-8	[1][8][9][11][12]
Molecular Formula	C9H9NS	[1][11]
Molecular Weight	163.24 g/mol	[1][11][12]
Appearance	Liquid	[9]
Density	1.085 g/mL at 25 °C	[8]
Boiling Point	247 °C	
Refractive Index	n ₂₀ /D 1.627	
Purity	≥98%	[9]
Storage Temperature	2-8°C	[9]

Synthesis Protocols

Several methods for the synthesis of 2,6-Dimethylphenyl isothiocyanate have been reported. Below are detailed experimental protocols for two common approaches.

Method 1: From N-(2,6-dimethylphenyl)acetamide

This method involves the reaction of N-(2,6-dimethylphenyl)acetamide with sodium hydride and carbon disulfide.

Experimental Protocol:

- Suspend 2.5 g (0.05 mol) of sodium hydride in a mixture of 40 ml of dry dimethylacetamide and 40 ml of dry benzene.
- Add 0.05 mole of N-(2,6-dimethylphenyl)acetamide to the suspension.
- Once the evolution of hydrogen has ceased, cool the mixture in an ice and water bath.

- With stirring, slowly add 0.075 mole of carbon disulfide.
- Continue stirring the mixture at room temperature for 20 minutes.
- Pour the reaction mixture into water and extract with toluene.
- Dry the organic layer over sodium sulfate and evaporate the solvent.
- Distill the residue to yield 2,6-dimethylphenylisothiocyanate (yield: 6.1 g, 74%).[\[13\]](#)

Method 2: From 2,6-dimethylaniline Derivative

A patented method describes the preparation from an ammonium salt of dithiocarbamic acid.

Experimental Protocol:

- Dissolve 2,6-dimethylanilino thionothiolic ammonium formate in water.
- Under stirring, add a 1g/20ml aqueous solution of 1-bromo-3-chloro-5,5-dimethylhydantoin (BCDMH).
- After the reaction is complete, filter off the precipitate to obtain the liquid product.[\[14\]](#) This method avoids the use of heavy metals like lead and the highly toxic phosgene.[\[14\]](#)

Chemical Reactivity and Applications

The isothiocyanate group is highly electrophilic, making it susceptible to attack by nucleophiles. This reactivity is central to its utility as a synthetic building block.[\[2\]](#)

Key Applications:

- **Synthesis of Heterocyclic Compounds:** 2,6-Dimethylphenyl isothiocyanate is a precursor for synthesizing various heterocyclic compounds, many of which exhibit biological activity.[\[2\]](#)[\[14\]](#)
- **Pharmaceutical and Agrochemical Intermediates:** It serves as an intermediate in the synthesis of pharmaceuticals and pesticides.[\[14\]](#) For instance, it is an intermediate for the veterinary sedative and anesthetic, Jingsongling.[\[14\]](#)

- Chromatography: This compound has been used in the preparation of derivatized β -cyclodextrins, which act as chiral stationary phases in normal-phase liquid chromatography for separating enantiomers.[15]
- Thiourea Derivatives: Isothiocyanates readily react with amines to form thiourea derivatives. [4] Thioureas are a class of compounds with a broad spectrum of biological activities, including antibacterial, anticancer, and anti-inflammatory properties.[16]

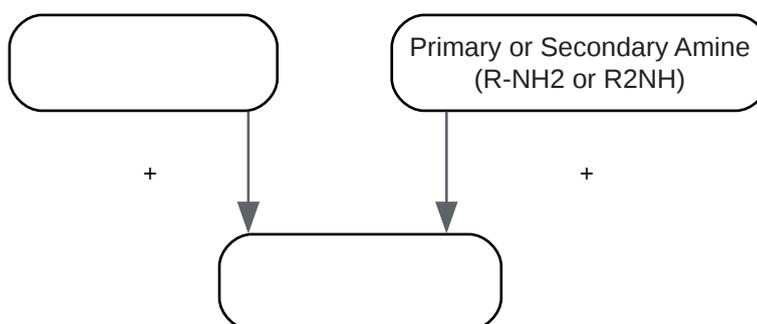
Biological Context of Isothiocyanates

While specific biological studies on 2,6-dimethylphenyl isothiocyanate are not extensively documented in the public domain, the broader class of isothiocyanates has been the subject of significant research.

- Anticancer Activity: Many isothiocyanates, such as sulforaphane and phenethyl isothiocyanate (PEITC), are known to exhibit anti-cancer properties by inducing apoptosis, arresting the cell cycle, and modulating various signaling pathways.[5][17]
- Antimicrobial Properties: Isothiocyanates have demonstrated activity against a range of human pathogens, including bacteria and fungi.[6][7] Aromatic isothiocyanates are often more potent antimicrobial agents than their aliphatic counterparts.[7]
- Anti-inflammatory and Antioxidant Effects: Isothiocyanates can modulate inflammatory pathways and exhibit antioxidant effects by activating the Nrf2 pathway.[7][18]

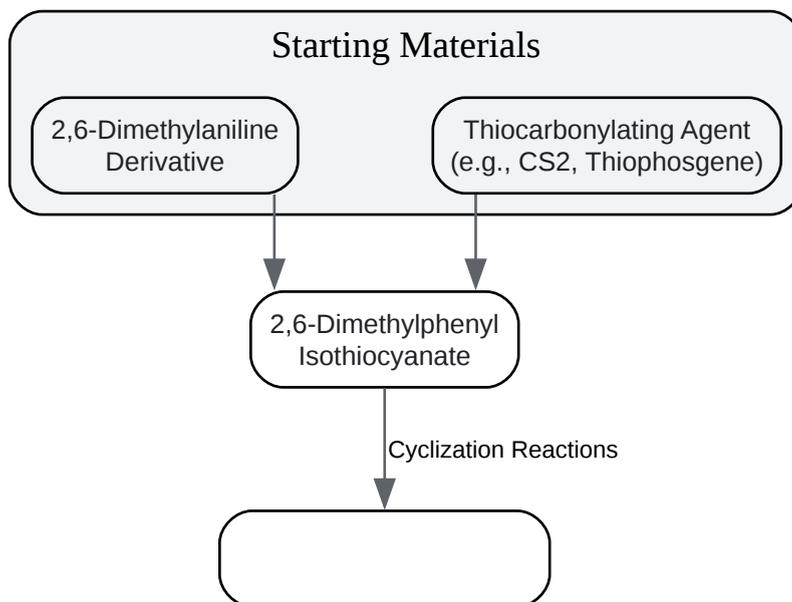
Visualizing Synthetic Pathways

The following diagrams illustrate the general synthetic utility of isothiocyanates.



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Caption: Reaction of 2,6-Dimethylphenyl Isothiocyanate with an amine to form a substituted thiourea.



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Caption: General synthetic workflow from a starting aniline derivative to heterocyclic compounds.

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